

Proper Disposal Procedures for Danshensu

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Compound of Interest		
Compound Name:	Danshensu	
Cat. No.:	B613839	Get Quote

This document provides essential safety and logistical information for the proper handling and disposal of **Danshensu** (also known as Salvianic acid A) and its sodium salt in a laboratory setting. The following procedures are designed to ensure the safety of researchers and to mitigate environmental impact, aligning with standard laboratory safety and chemical handling protocols.

Hazard and Safety Data

Danshensu is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] Adherence to safety protocols is critical to prevent accidental ingestion and environmental release.



Property	Value	Reference
Chemical Name	Danshensu, Salvianic acid A	[2]
CAS Number	76822-21-4 (Danshensu)	[1]
67920-52-9 (Danshensu sodium salt)	[3]	
Molecular Formula	C9H10O5	[1]
Molecular Weight	198.17 g/mol	[1]
GHS Classification	Acute Toxicity, Oral (Category 4)	[1]
Acute Aquatic Toxicity (Category 1)	[1]	
Chronic Aquatic Toxicity (Category 1)	[1]	
Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]

Danshensu Waste Disposal Protocol

This protocol provides step-by-step guidance for the safe disposal of **Danshensu** waste. The primary directive is to dispose of contents and containers at an approved waste disposal plant. [1] Do not dispose of with household garbage or allow it to enter the sewage system.

Personal Protective Equipment (PPE)

Before handling **Danshensu** or its waste, ensure the following PPE is worn:

Safety glasses or goggles.



- Chemical-resistant gloves (inspected prior to use).
- Laboratory coat.

Segregation and Collection of Waste

Solid **Danshensu** Waste (Powder):

- Collect: Carefully sweep or scoop any solid **Danshensu** waste. Avoid creating dust.[4]
- Containerize: Place the collected solid waste into a clearly labeled, sealable hazardous waste container.
- Labeling: The container label should include:
 - "Hazardous Waste"
 - "Danshensu, Solid"
 - Associated Hazards: "Acute Toxicity," "Aquatic Hazard"
 - o Date of accumulation.

Liquid Danshensu Waste (Solutions):

- Collect: Pour or pipette liquid waste containing Danshensu into a designated, leak-proof hazardous waste container.
- Avoid Mixing: Do not mix **Danshensu** waste with incompatible materials such as strong acids, alkalis, or strong oxidizing/reducing agents.[1]
- Containerize: Use a container appropriate for liquid chemical waste. Do not overfill.
- Labeling: The container label should include:
 - "Hazardous Waste"
 - "Danshensu, Liquid Waste" (specify solvent if applicable)



- Associated Hazards: "Acute Toxicity," "Aquatic Hazard"
- Date of accumulation.

Contaminated Labware and Materials:

- Gross Decontamination: Scrape off any significant solid residue into the solid hazardous waste container.
- Rinsing: Rinse contaminated glassware and equipment with a suitable solvent (e.g., ethanol or water, as **Danshensu** is soluble in both[2]). Collect the first rinse as hazardous liquid waste. Subsequent rinses with copious amounts of water may be permissible depending on local regulations, but collecting all rinses is the safest practice.
- Disposal of Consumables: Place heavily contaminated disposable items (e.g., gloves, weighing paper, pipette tips) into the solid hazardous waste container.

Storage and Final Disposal

- Storage: Store the sealed hazardous waste containers in a cool, well-ventilated area designated for chemical waste storage, away from incompatible materials.[1][4]
- Professional Disposal: Arrange for the collection of the hazardous waste by a licensed environmental waste management contractor. Follow all local, regional, and national regulations for the disposal of hazardous chemical waste.

Spill Management Protocol

In the event of a spill, immediate and proper cleanup is crucial to prevent exposure and environmental contamination.

- Ensure Safety: Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation.[1]
- Wear PPE: Don full personal protective equipment as listed above.
- Containment: Prevent the spill from spreading or entering drains or water courses.[1]

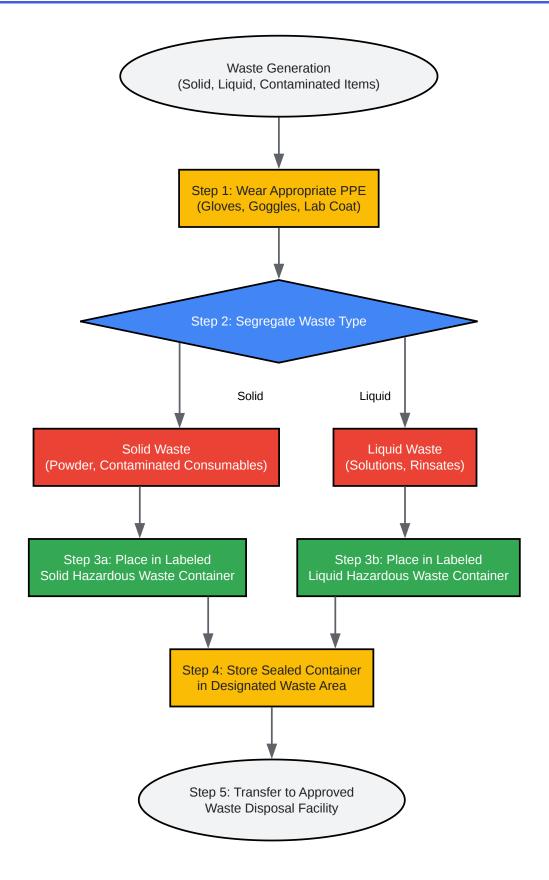


• Cleanup:

- For liquid spills: Absorb the solution with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[1]
- For solid spills: Carefully sweep up the material, avoiding dust formation.
- Collect Waste: Place all contaminated absorbent material and collected **Danshensu** into a labeled hazardous waste container.[1]
- Decontaminate: Scrub the spill surface and any affected equipment with alcohol.[1]
- Dispose: Dispose of all cleanup materials as hazardous waste according to the protocol above.

Logical Workflow for Danshensu Disposal





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Caption: Logical workflow for the safe segregation and disposal of **Danshensu** waste.



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